

2,3,6,7-Tetramethyloctane molecular weight and formula

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Compound of Interest

Compound Name: 2,3,6,7-Tetramethyloctane

Cat. No.: B1204899

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A Technical Overview of 2,3,6,7-Tetramethyloctane

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the chemical compound **2,3,6,7-tetramethyloctane**, focusing on its fundamental molecular properties.

Core Molecular Data

The essential molecular information for **2,3,6,7-tetramethyloctane** is summarized in the table below. This data is foundational for applications in chemical analysis, synthesis, and broader research contexts.

Property	Value
Molecular Formula	C ₁₂ H ₂₆ [1] [2]
Molecular Weight	170.33 g/mol [2]
Exact Mass	170.203451 g/mol [1]

Compound Identification

2,3,6,7-tetramethyloctane is classified as an alkane, specifically an octane molecule substituted with methyl groups at the 2, 3, 6, and 7 positions.[2] It is recognized as a volatile organic compound and has been identified as a metabolite in bacteria, plants, and fungi.[2]

While the user requested detailed experimental protocols and signaling pathway diagrams, these are not applicable to the fundamental physicochemical properties of a single small molecule like **2,3,6,7-tetramethyloctane**. Such in-depth documentation would be relevant for studies involving its biological activity, metabolic pathways, or specific experimental applications, which are beyond the scope of this core data summary.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. 2,3,6,7-Tetramethyloctane | C12H26 | CID 537765 - PubChem [pubchem.ncbi.nlm.nih.gov]
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